

# Application Notes and Protocols for Alpha Spectroscopy Detection of Polonium-218

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## Compound of Interest

Compound Name: Polonium-218

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## Introduction

**Polonium-218** ( $^{218}\text{Po}$ ) is a critical, short-lived alpha-emitting radionuclide in the Radon-222 ( $^{222}\text{Rn}$ ) decay chain. With a half-life of approximately 3.1 minutes, its detection and quantification are essential in various fields, including environmental monitoring, health physics, and geological studies.[1] The primary challenge in measuring  $^{218}\text{Po}$  lies in its rapid decay and the presence of other alpha-emitting radon and thoron progeny, which can cause spectral interference.[2][3]

These application notes provide detailed protocols for the detection of  $^{218}\text{Po}$  using alpha spectroscopy, focusing on techniques that offer high resolution and sensitivity. The primary method discussed is semiconductor-based alpha spectrometry using Passivated Implanted Planar Silicon (PIPS) detectors. Additionally, alternative methods such as gridded ionization chambers and liquid scintillation counting are presented.

## Key Concepts in Polonium-218 Detection

**Polonium-218** is a daughter product of Radon-222, which is a naturally occurring radioactive gas. The decay of  $^{222}\text{Rn}$  and its progeny is a significant source of natural background radiation.

Radon-222 Decay Chain:

The simplified alpha decay sequence of the Radon-222 series is as follows:

- Radon-222 ( $^{222}\text{Rn}$ ) → **Polonium-218** ( $^{218}\text{Po}$ ) +  $\alpha$  (5.49 MeV)
- **Polonium-218** ( $^{218}\text{Po}$ ) → Lead-214 ( $^{214}\text{Pb}$ ) +  $\alpha$  (6.00 MeV)
- Lead-214 ( $^{214}\text{Pb}$ ) → Bismuth-214 ( $^{214}\text{Bi}$ ) +  $\beta^-$
- Bismuth-214 ( $^{214}\text{Bi}$ ) → Polonium-214 ( $^{214}\text{Po}$ ) +  $\beta^-$
- Polonium-214 ( $^{214}\text{Po}$ ) → Lead-210 ( $^{210}\text{Pb}$ ) +  $\alpha$  (7.69 MeV)

The distinct alpha energy of  $^{218}\text{Po}$  (6.00 MeV) allows for its identification using alpha spectroscopy. However, its short half-life necessitates rapid sample collection and measurement.<sup>[4]</sup>

## Alpha Spectroscopy with PIPS Detectors

Passivated Implanted Planar Silicon (PIPS) detectors are the modern standard for high-resolution alpha spectroscopy.<sup>[5]</sup> They offer significant advantages over older technologies like silicon surface barrier (SSB) detectors, including:

- Superior Resolution: Thin entrance windows minimize energy loss and straggling of alpha particles, resulting in sharper peaks and better separation of closely spaced alpha energies.<sup>[6]</sup>
- Excellent Stability and Durability: The implanted ion junction is robust and can be cleaned, ensuring long-term performance.
- Low Background: PIPS detectors are constructed with low-background materials, crucial for detecting low levels of activity.<sup>[7]</sup>

## Quantitative Performance of PIPS Detectors

The performance of PIPS detectors is characterized by their energy resolution and detection efficiency.

Parameter	Typical Value for $^{218}\text{Po}$ (6.00 MeV alpha)	Notes
Energy Resolution (FWHM)	15 - 30 keV	FWHM (Full Width at Half Maximum) is dependent on detector size, source-to-detector distance, and electronics.[7]
Detection Efficiency	10 - 40%	Primarily dependent on the solid angle between the source and the detector. Closer proximity increases efficiency but can degrade resolution slightly.[6]
Typical Background	< 0.05 counts/hr/cm <sup>2</sup> (3-8 MeV)	Low background is essential for achieving low minimum detectable activities.[7]

## Experimental Protocols

### Protocol 1: Detection of Airborne Polonium-218

This protocol details the collection of airborne radon progeny on a filter and subsequent measurement using an alpha spectrometer with a PIPS detector.

Materials:

- High-volume air sampler with a filter holder.
- Membrane or fiber glass filters (e.g., Millipore AA with 0.8  $\mu\text{m}$  pore size).[8]
- Alpha spectrometer with a PIPS detector, vacuum chamber, and multichannel analyzer (MCA).
- Calibrated alpha source for energy and efficiency calibration (e.g., a mixed source containing  $^{239}\text{Pu}$ ,  $^{241}\text{Am}$ , and  $^{244}\text{Cm}$ ).

**Procedure:**

- **Air Sampling:**
  - Place a clean filter in the air sampler's filter holder.
  - Draw a known volume of air through the filter at a constant flow rate (e.g., 10-50 L/min) for a short duration (e.g., 5-10 minutes) to collect radon progeny. The short sampling time is crucial to ensure that the activity of  $^{218}\text{Po}$  is significant at the end of sampling.
  - Record the start and end times of the sampling.
- **Sample Preparation:**
  - Immediately after sampling, carefully remove the filter using forceps and place it on a planchet.
  - Mount the planchet in the vacuum chamber of the alpha spectrometer, ensuring a fixed and reproducible source-to-detector distance.
- **Alpha Spectrometry Measurement:**
  - Evacuate the chamber to a pressure below 100 mTorr to minimize energy loss of alpha particles in the air.
  - Apply the recommended bias voltage to the PIPS detector.
  - Acquire an alpha spectrum for a predefined time (e.g., 30-60 minutes). The counting time should be sufficient to obtain statistically significant counts in the  $^{218}\text{Po}$  peak.
- **Data Analysis:**
  - Identify the alpha peak corresponding to  $^{218}\text{Po}$  at approximately 6.00 MeV.
  - Determine the net counts in the  $^{218}\text{Po}$  peak by subtracting the background.
  - Calculate the activity concentration of  $^{218}\text{Po}$  in the air using the following formula:

$$C = (N * \lambda) / (\epsilon * V * (1 - e^{(-\lambda t_s)}) * e^{(-\lambda t_d)})$$

Where:

- C = Activity concentration of  $^{218}\text{Po}$  (Bq/m<sup>3</sup>)
- N = Net counts in the  $^{218}\text{Po}$  peak
- $\lambda$  = Decay constant of  $^{218}\text{Po}$  ( $\ln(2) / 3.1 \text{ min}$ )
- $\epsilon$  = Detection efficiency for 6.00 MeV alpha particles
- V = Volume of air sampled (m<sup>3</sup>)
- $t_s$  = Sampling time (min)
- $t_d$  = Time delay between the end of sampling and the start of counting (min)

Interference Mitigation:

- Spectral Overlap: The 6.00 MeV peak of  $^{218}\text{Po}$  can have a slight overlap with the 6.05 MeV peak of Bismuth-212 ( $^{212}\text{Bi}$ ), a progeny of Thoron ( $^{220}\text{Rn}$ ).[\[2\]](#) High-resolution detectors and spectral deconvolution software can be used to separate these peaks. A common method is to use the distinct 8.78 MeV peak of Polonium-212 ( $^{212}\text{Po}$ ) to estimate the contribution of the thoron progeny to the 6.0 MeV region, as  $^{212}\text{Bi}$  and  $^{212}\text{Po}$  are in the same decay chain.[\[2\]](#)
- Time-Resolved Spectroscopy: Due to its short half-life, the  $^{218}\text{Po}$  peak will decay significantly faster than other long-lived alpha emitters. By acquiring spectra at different time intervals after sampling, the decay of the 6.00 MeV peak can be observed and used to confirm the presence of  $^{218}\text{Po}$  and to distinguish it from other radionuclides.

## Protocol 2: Time-Resolved Spectroscopy for $^{218}\text{Po}$ Identification

This protocol leverages the short half-life of  $^{218}\text{Po}$  to differentiate it from other radon progeny.

Procedure:

- Follow steps 1 and 2 of Protocol 1 for sample collection and preparation.
- Sequential Spectrum Acquisition:
  - Start the first spectral acquisition immediately after placing the sample in the chamber. Acquire for a short duration (e.g., 5 minutes).
  - Without moving the sample, immediately start a second acquisition for the same duration.
  - Repeat this process for several intervals (e.g., 5-6 times).
- Data Analysis:
  - For each spectrum, determine the net counts in the 6.00 MeV ( $^{218}\text{Po}$ ), 7.69 MeV ( $^{214}\text{Po}$ ), and if present, the 5.30 MeV ( $^{210}\text{Po}$ ) peaks.
  - Plot the net counts of the 6.00 MeV peak as a function of time. The counts should decrease with a half-life of approximately 3.1 minutes, confirming the presence of  $^{218}\text{Po}$ .
  - The counts in the  $^{214}\text{Po}$  peak will initially increase as its parent,  $^{214}\text{Bi}$  (from the decay of  $^{214}\text{Pb}$ ), builds up and then decay with the effective half-life of its parent nuclides. The counts from the long-lived  $^{210}\text{Po}$  will remain relatively constant over the measurement period.

## Alternative Detection Techniques

While PIPS detectors are standard, other techniques can be employed for  $^{218}\text{Po}$  detection.

### Gridded Ionization Chambers

Gridded ionization chambers are gas-filled detectors that can offer large sensitive areas and high detection efficiency. A grid is used to shield the anode from the influence of positive ions, improving the energy resolution compared to standard ionization chambers. They are particularly useful for measuring low-level environmental samples.

#### Quantitative Performance of Gridded Ionization Chambers

Parameter	Typical Value	Notes
Energy Resolution (FWHM)	40 - 80 keV	Generally lower than PIPS detectors but sufficient for resolving major radon progeny peaks.[2]
Detection Efficiency	High (approaching 50% for $2\pi$ geometry)	Large area allows for efficient counting of sources.
Background	Can be made very low with appropriate materials and shielding.	

## Liquid Scintillation Counting (LSC)

LSC is a technique where the sample is mixed with a liquid scintillator cocktail. The energy from the alpha decay is converted into light, which is then detected by photomultiplier tubes.

Protocol for  $^{218}\text{Po}$  in Water using LSC:

- Sample Collection: Collect a water sample in a sealed container, minimizing headspace to prevent radon loss.
- Sample Preparation:
  - In a low-background LSC vial, add a water-immiscible scintillator cocktail (e.g., mineral oil-based).
  - Carefully inject a known volume of the water sample into the vial.
  - Seal the vial and shake vigorously to promote the partitioning of radon from the water into the scintillator.
- Equilibration and Measurement:
  - Allow the sample to equilibrate for at least 3 hours to allow for the ingrowth of  $^{218}\text{Po}$  and  $^{214}\text{Po}$ .

- Count the sample in a liquid scintillation counter with alpha/beta discrimination capabilities.
- Data Analysis: The alpha spectrum from the LSC can be used to identify the peaks of  $^{222}\text{Rn}$ ,  $^{218}\text{Po}$ , and  $^{214}\text{Po}$ . The activity of  $^{218}\text{Po}$  can be determined from the counts in its corresponding energy region.

### Quantitative Performance of LSC for Radon Progeny

Parameter	Typical Value	Notes
Energy Resolution	Moderate (typically lower than solid-state detectors)	Sufficient to distinguish the combined radon and progeny alpha peak from background.
Detection Efficiency	Very high (approaching 100%)	The $4\pi$ counting geometry ensures nearly all emitted alphas are detected.
Minimum Detectable Activity (MDA)	Low, suitable for environmental monitoring.	Dependent on background and counting time.

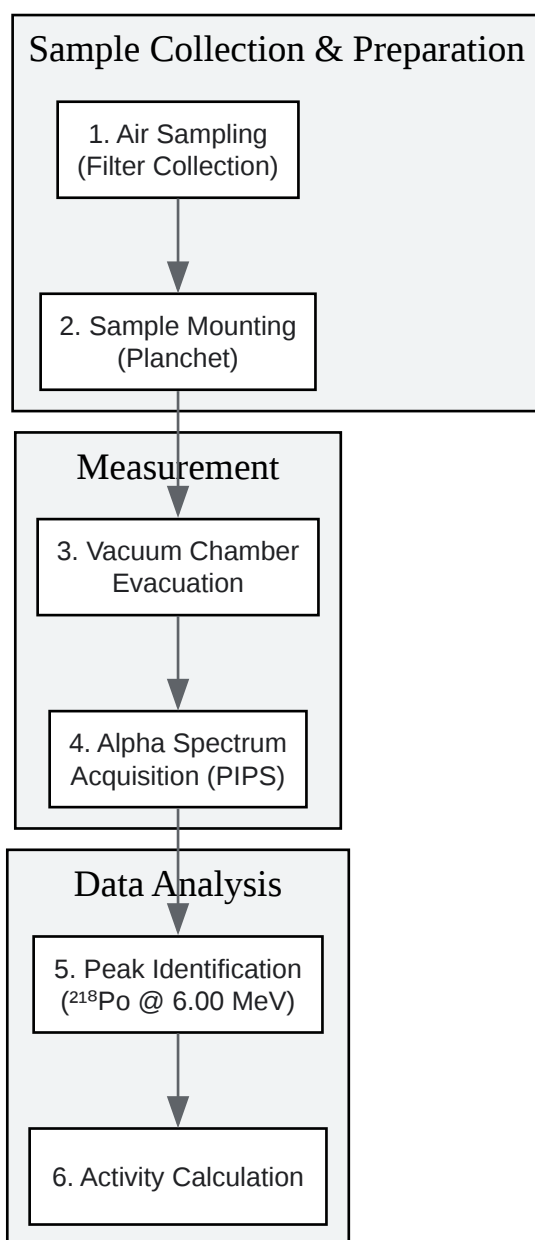
## Visualizations



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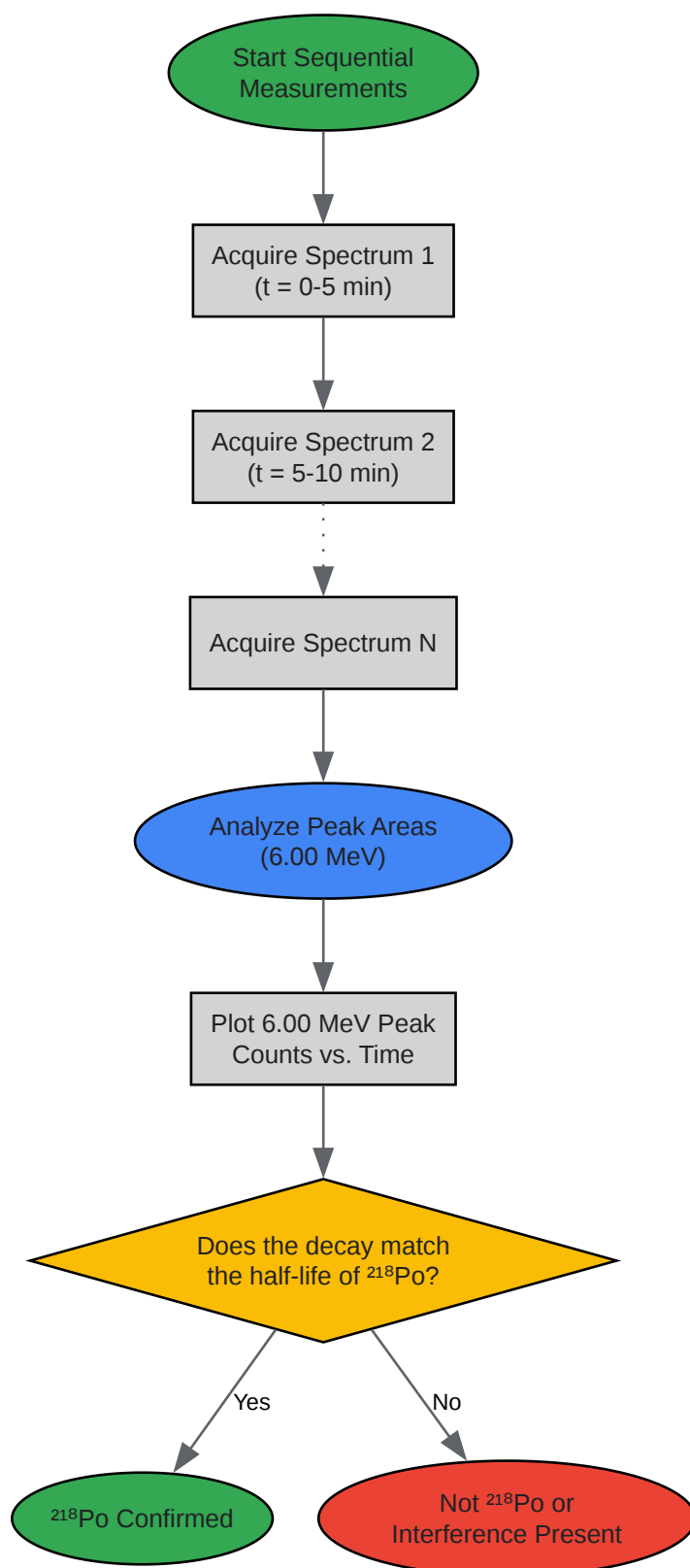
Caption: Simplified alpha decay chain of Radon-222.





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Caption: Experimental workflow for  $^{218}\text{Po}$  detection.



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Caption: Logic for  $^{218}\text{Po}$  identification via half-life.

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